

Physical properties of ethoxytrimethylsilane: boiling point, density

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Compound of Interest

Compound Name: Ethoxytrimethylsilane

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An In-Depth Technical Guide on the Physical Properties of Ethoxytrimethylsilane

This technical guide provides a comprehensive overview of the key physical properties of **ethoxytrimethylsilane**, specifically its boiling point and density. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development who require precise and reliable data for their work.

Physical Properties of Ethoxytrimethylsilane

Ethoxytrimethylsilane, with the chemical formula $C_2H_5OSi(CH_3)_3$, is a valuable organosilicon compound. Accurate knowledge of its physical properties is essential for its application in chemical synthesis and material science.

Quantitative Data

The boiling point and density of **ethoxytrimethylsilane** are summarized in the table below. These values have been compiled from various sources, providing a reliable range for these properties under specified conditions.

Physical Property	Value	Conditions
Boiling Point	75 - 76 °C	at 1013 mbar[1][2][3]
Density	0.758 g/cm ³	at 20 °C[1]
0.76 g/cm ³	at 20 °C	
0.757 g/mL	at 25 °C[2][3]	

Experimental Protocols

While specific experimental protocols for the determination of the boiling point and density of **ethoxytrimethylsilane** were not detailed in the provided search results, general methodologies for these measurements are well-established in the field of chemistry.

Boiling Point Determination

Several standard methods are employed to determine the boiling point of a liquid compound like **ethoxytrimethylsilane**. These include:

- **Distillation Method:** A simple distillation apparatus can be used to measure the boiling point. The temperature at which the liquid actively boils and its vapor phase is in equilibrium with the liquid phase is recorded as the boiling point. For this method, a sample volume of at least 5 mL is typically required.[4]
- **Reflux Method:** A reflux setup, where the vapor is condensed and returned to the boiling flask, can also be used. A thermometer placed in the vapor path below the condenser will register a stable temperature corresponding to the boiling point.[4]
- **Thiele Tube Method:** This is a micro-method that requires a small amount of the sample (less than 0.5 mL). The sample is heated in a small tube along with an inverted capillary tube within a Thiele tube containing heating oil. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.[4]

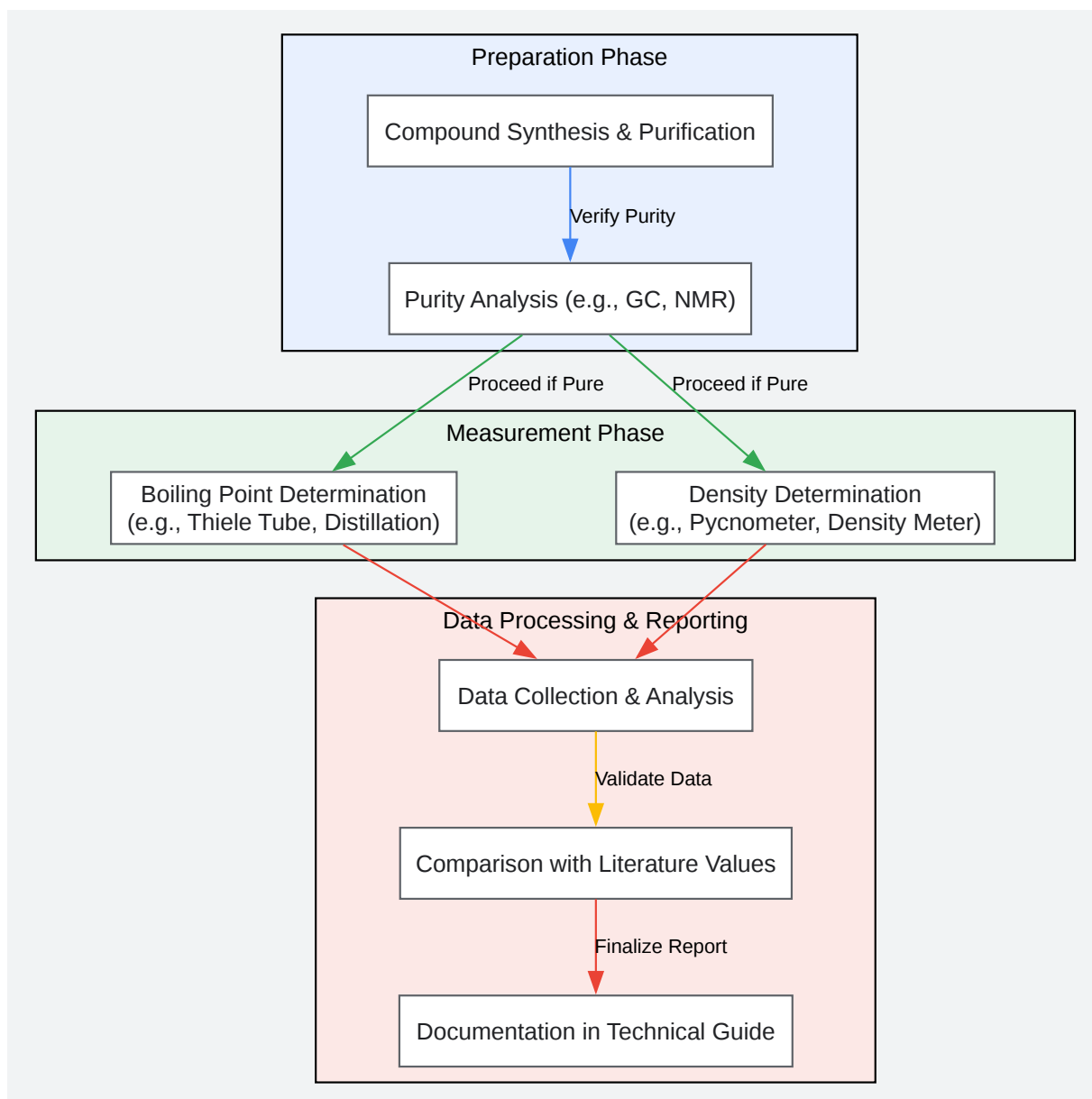
It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.

Density Determination

The experimental protocol for determining the density of **ethoxytrimethylsilane** was not available in the provided search results. Generally, the density of a liquid is determined using a pycnometer or a digital density meter. These instruments allow for precise measurement of the mass of a known volume of the liquid at a specific temperature.

Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination and reporting of physical properties of a chemical compound.



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Caption: Logical workflow for determining and reporting physical properties.

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